

An In-depth Technical Guide to the Synthesis of Aminocarb

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Compound of Interest

Compound Name: Aminocarb

Cat. No.: B1665979

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Introduction

Aminocarb, chemically known as 4-(dimethylamino)-3-methylphenyl N-methylcarbamate, is a carbamate insecticide that has been utilized in agriculture and forestry for the control of various insect pests. Its mode of action involves the inhibition of acetylcholinesterase (AChE), an essential enzyme in the nervous system of insects. This technical guide provides a comprehensive overview of the synthesis pathway of **Aminocarb**, including detailed experimental protocols, quantitative data, and visualizations of the chemical processes and its mechanism of action.

Core Synthesis Pathway

The commercial synthesis of **Aminocarb** is a two-step process commencing from m-cresol. The initial step involves the introduction of a nitro or nitroso group at the para-position to the hydroxyl group, followed by reduction to an amino group, yielding the key intermediate 4-amino-3-methylphenol. The final step is the carbamoylation of this intermediate with methyl isocyanate to produce **Aminocarb**.

Experimental Protocols

Step 1: Synthesis of 4-Amino-3-methylphenol

Two primary routes are commonly employed for the synthesis of 4-amino-3-methylphenol from m-cresol:

Route A: Nitration followed by Catalytic Hydrogenation

This route involves the direct nitration of m-cresol to form 4-nitro-3-methylphenol, which is subsequently reduced to the desired aminophenol.

- Protocol for Nitration of m-cresol to 4-Nitro-3-methylphenol:
 - Materials: m-cresol, nitric acid (20%), sodium nitrite (40%).
 - Procedure: A solution of 20% nitric acid and 40% sodium nitrite is prepared. m-cresol is added dropwise to this solution while maintaining the temperature between 0 and 5 °C. After the addition is complete, the mixture is stirred for an additional 10 minutes. The reaction temperature is then raised to 30 °C and maintained for 2 hours to ensure complete reaction. The resulting 4-nitro-3-methylphenol is then isolated.[\[1\]](#)
- Protocol for Catalytic Hydrogenation of 4-Nitro-3-methylphenol to 4-Amino-3-methylphenol:
 - Materials: 4-nitro-3-methylphenol, Raney Nickel, methanol, formic acid (90%).
 - Procedure: In a round-bottom flask, 4-nitro-3-methylphenol is suspended in methanol. A slurry of Raney Nickel (approximately 0.2-0.3 g per 5 mmol of the nitro compound) is carefully added. While stirring at room temperature, 90% formic acid (approximately 2.5 mL per 5 mmol of the nitro compound) is added. The reaction is typically complete within 10-20 minutes. The catalyst is removed by filtration, and the solvent is evaporated to yield 4-amino-3-methylphenol.[\[2\]](#)

Route B: Nitrosation followed by Reduction

This alternative route involves the nitrosation of m-cresol to form 4-nitroso-3-methylphenol, which is then reduced to 4-amino-3-methylphenol.

- Protocol for Nitrosation of m-cresol to 4-Nitroso-3-methylphenol:
 - Materials: m-cresol, sodium nitrite, sodium hydroxide, hydrochloric acid (15%).

- Procedure: m-cresol is dissolved in an aqueous solution of sodium hydroxide. The solution is cooled to 0-3 °C, and a solution of sodium nitrite is added. This mixture is then added dropwise to a pre-cooled 15% hydrochloric acid solution while maintaining the temperature at 0 ± 3 °C. The resulting 4-nitroso-3-methylphenol precipitates out of the solution and is collected by filtration.[1]
- Protocol for Catalytic Reduction of 4-Nitroso-3-methylphenol:
 - Materials: 4-nitroso-3-methylphenol, 10% Palladium on Carbon (Pd/C) catalyst, methanol, ammonia solution.
 - Procedure: In an autoclave, 4-nitroso-3-methylphenol and methanol are mixed in a 1:7.5 weight ratio. 10% Pd/C catalyst (3% by weight of the nitroso compound) and ammonia solution (10% by weight of the nitroso compound) are added. The autoclave is purged with nitrogen and then pressurized with hydrogen gas. The reaction is carried out at 20-25 °C for 2-8 hours. After the reaction, the catalyst is filtered off, and the methanol is removed by distillation under reduced pressure to obtain crude 4-amino-3-methylphenol.[2][3]

Step 2: Synthesis of **Aminocarb** (Carbamoylation)

The final step is the reaction of 4-amino-3-methylphenol with methyl isocyanate.

- Protocol for the Carbamoylation of 4-Amino-3-methylphenol:
 - Materials: 4-amino-3-methylphenol, methyl isocyanate, anhydrous toluene, and a suitable catalyst (e.g., a tin compound).
 - Procedure: 4-amino-3-methylphenol is dissolved in anhydrous toluene in a reaction vessel equipped with a stirrer and a condenser. A catalytic amount of a tin compound is added. Methyl isocyanate is then added dropwise to the stirred solution. The reaction is exothermic and may require cooling to maintain the desired temperature. The reaction mixture is stirred for a sufficient time to ensure complete conversion. The product, **Aminocarb**, can be purified by crystallization from a suitable solvent like isopropanol or by vacuum distillation.

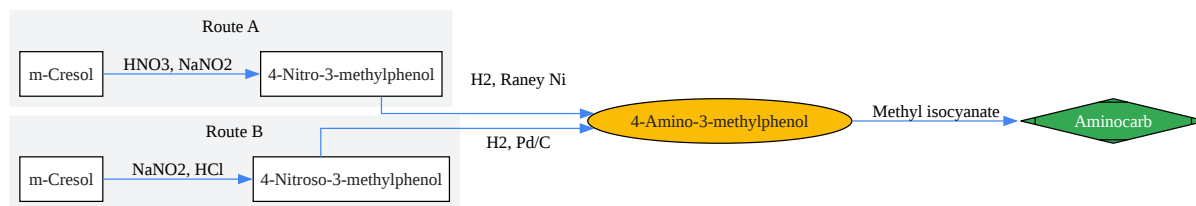
Data Presentation

Step	Reactants	Reagents /Catalyst	Solvent	Temperature (°C)	Time (h)	Yield (%)
Step 1 (Route A): Nitration	m-cresol	Nitric acid (20%), Sodium nitrite (40%)	-	0-5, then 30	2	~99[1]
Step 1 (Route A): Hydrogenation	4-Nitro-3-methylphenol	Raney Nickel, Formic acid	Methanol	Room Temp.	0.17-0.33	85-90[2]
Step 1 (Route B): Nitrosation	m-cresol	Sodium nitrite, HCl	Water	0 ± 3	-	High
Step 1 (Route B): Reduction	4-Nitroso-3-methylphenol	10% Pd/C, Ammonia	Methanol	20-25	2-8	High[2]
Step 2: Carbamoylation	4-Amino-3-methylphenol, Methyl isocyanate	Tin compound (catalyst)	Toluene	-	-	-

Note: Specific yield for the carbamoylation step to produce **Aminocarb** is not consistently reported in the surveyed literature.

Mandatory Visualizations

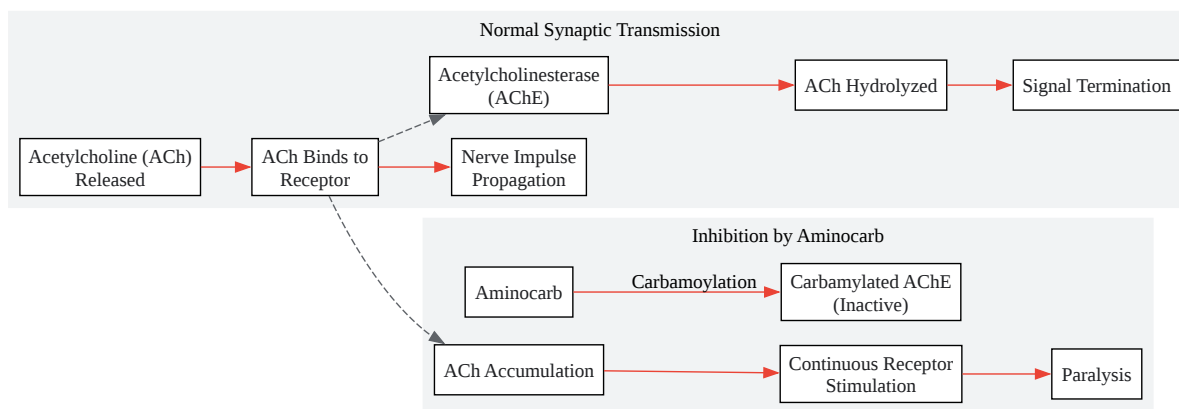
Aminocarb Synthesis Pathway



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Caption: Overall synthesis pathway of **Aminocarb** from m-cresol.

Mechanism of Acetylcholinesterase Inhibition by Aminocarb



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Caption: Mechanism of acetylcholinesterase inhibition by **Aminocarb**.

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